

hazards and safety precautions for 4-Morpholin-4-ylbutan-2-one

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Compound of Interest

Compound Name: 4-Morpholin-4-ylbutan-2-one

Cat. No.: B1595410

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An In-depth Technical Guide to the Hazards and Safety Precautions for **4-Morpholin-4-ylbutan-2-one**

Abstract

This technical guide provides a comprehensive overview of the potential hazards and essential safety precautions for the handling and use of **4-Morpholin-4-ylbutan-2-one** (CAS No. not readily available), a compound utilized in research and development settings. Due to the limited publicly available safety data for this specific molecule, this guide synthesizes information from its core structural components—morpholine and a ketone (butan-2-one)—and a closely related analogue, 4-(Morpholin-4-yl)butan-2-ol. The primary audience for this document includes researchers, chemists, and drug development professionals. The protocols and recommendations herein are grounded in established principles of laboratory safety to ensure the protection of personnel and the environment.

Introduction and Chemical Profile

4-Morpholin-4-ylbutan-2-one is a chemical intermediate whose structure integrates a morpholine ring and a butanone chain.^[1] The morpholine moiety, a heterocyclic amine, is known for its basicity and associated corrosivity, while the ketone group contributes to its flammability and solvent properties.^[2] This dual functionality necessitates a careful and informed approach to its handling.

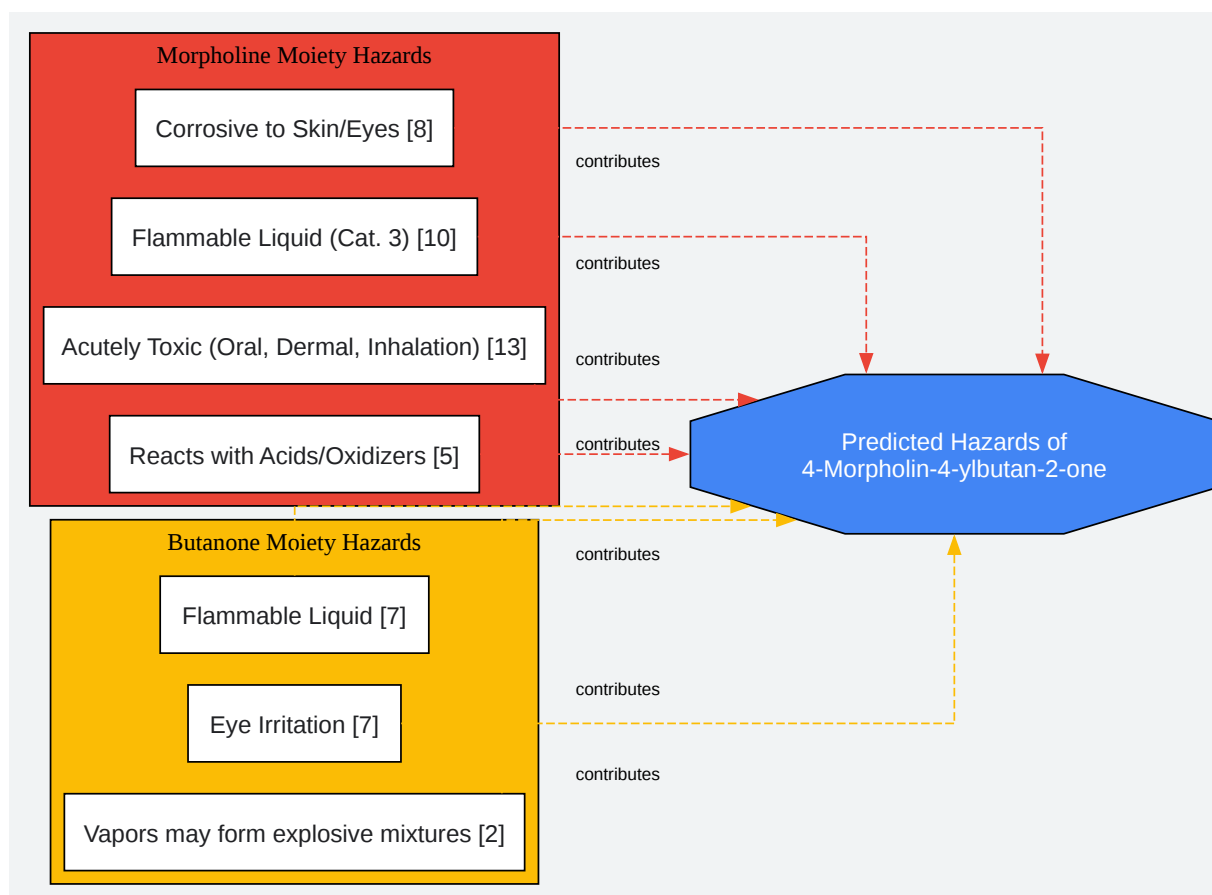
Given the absence of a dedicated Safety Data Sheet (SDS), a hazard assessment must be extrapolated from analogous compounds. The structural analogue 4-(Morpholin-4-yl)butan-2-ol is classified as harmful if swallowed, harmful in contact with skin, a cause of skin irritation, a cause of serious eye damage, and harmful if inhaled.[3] Morpholine itself is a flammable liquid that is toxic, corrosive, and can cause severe skin burns and eye damage.[4][5] Therefore, it is prudent to treat **4-Morpholin-4-ylbutan-2-one** with a high degree of caution, assuming it possesses a similar or more pronounced hazard profile.

Table 1: Physicochemical Properties of **4-Morpholin-4-ylbutan-2-one**

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO ₂	[1]
Molecular Weight	157.21 g/mol	[1]
Appearance	Assumed to be a liquid	Inferred
Boiling Point	Not determined	[6]
Flash Point	Not determined; assumed to be low due to butanone and morpholine moieties	Inferred[5]

Hazard Identification and Risk Synthesis

The overall hazard profile of **4-Morpholin-4-ylbutan-2-one** is derived from its constituent functional groups. This synthesis is crucial for establishing appropriate safety protocols in the absence of direct toxicological data.



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Caption: Hazard Profile Synthesis for **4-Morpholin-4-ylbutan-2-one**.

Table 2: Estimated GHS Hazard Classification

Hazard Class	Category	Signal Word	Hazard Statement	Basis of Assessment
Flammable Liquid	Category 3	Warning	H226: Flammable liquid and vapor	Morpholine and Ketone moieties
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	4-(Morpholin-4-yl)butan-2-ol analogue[3]
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin	Morpholine moiety[4]
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled	Morpholine moiety[4]
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage	Morpholine moiety
Serious Eye Damage	Category 1	Danger	H318: Causes serious eye damage	4-(Morpholin-4-yl)butan-2-ol analogue[3]

NFPA 704 Diamond (Estimated)

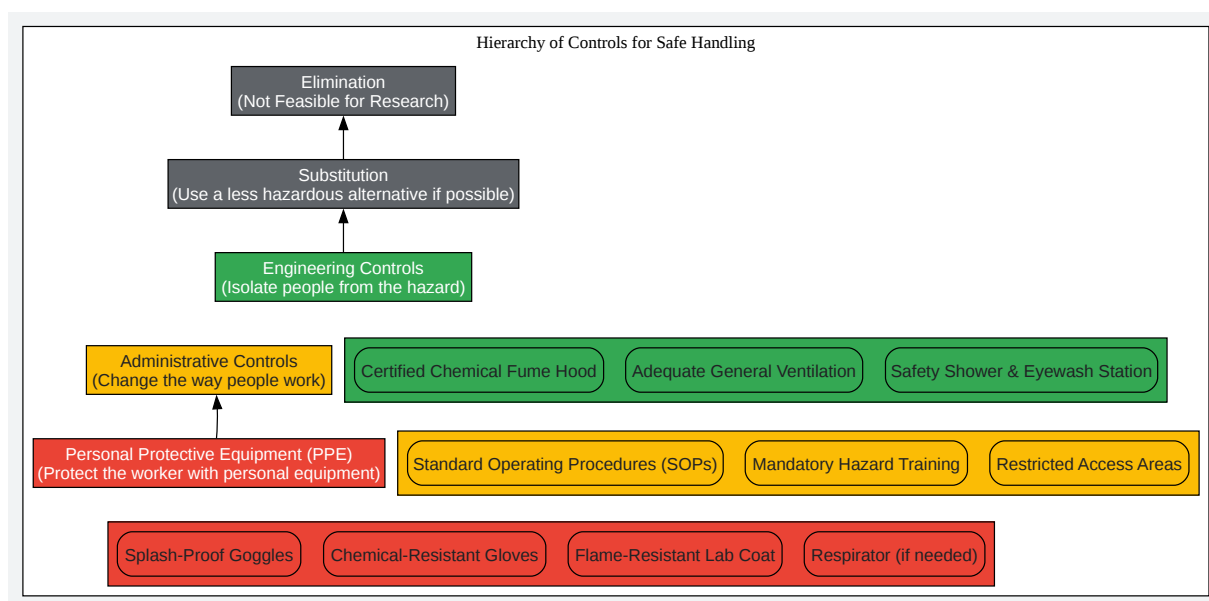
While no official rating exists, an estimation based on structural components is provided for facility placarding and emergency response planning.

- Health (Blue): 3 - Can cause serious or permanent injury. Based on the high toxicity and corrosivity of morpholine.[5]
- Flammability (Red): 3 - Can be ignited under almost all ambient temperature conditions. Based on morpholine's flash point (35°C) and the presence of the butanone group.[5][7]
- Instability (Yellow): 1 - Normally stable, but can become unstable at elevated temperatures. Based on morpholine.[5]

- Special (White): None.

Engineering and Administrative Controls

The primary method for mitigating exposure is through robust engineering and administrative controls, following the hierarchy of controls principle.



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Caption: Hierarchy of Controls for Safe Chemical Handling.

- Chemical Fume Hood: All work involving the transfer, weighing, or reaction of **4-Morpholin-4-ylbutan-2-one** must be conducted inside a certified chemical fume hood to prevent inhalation of potentially toxic and flammable vapors.[\[8\]](#)
- Ventilation: The laboratory must be equipped with general ventilation that ensures multiple air changes per hour, preventing the accumulation of vapors.[\[2\]](#)
- Safety Showers and Eyewash Stations: These must be readily accessible within a 10-second travel distance from the work area for immediate decontamination in case of skin or eye contact.[\[9\]](#)
- Restricted Access: Work with this compound should be restricted to authorized personnel who have received specific training on its potential hazards and handling procedures.[\[10\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is the last line of defense and is mandatory when handling this compound.

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment Specification	Rationale and Citation
Eyes/Face	ANSI Z87.1 compliant chemical splash goggles. A face shield should be worn over goggles when there is a significant splash risk.	Protects against corrosive splashes that can cause severe eye damage.[4][10]
Hands	Nitrile or neoprene gloves (minimum thickness of 8 mil). Double-gloving is recommended.	Protects against dermal absorption and skin burns. Always inspect gloves for tears before use.[8][11]
Body	Flame-resistant (FR) laboratory coat. A chemically resistant apron should be worn over the lab coat for larger quantities.	Protects skin and clothing from splashes and provides a barrier in case of a flash fire. [11]
Respiratory	Not typically required if work is performed in a fume hood. If engineering controls fail or for emergency response, a full-face respirator with an organic vapor cartridge is necessary.	Protects against inhalation of toxic vapors.[12]

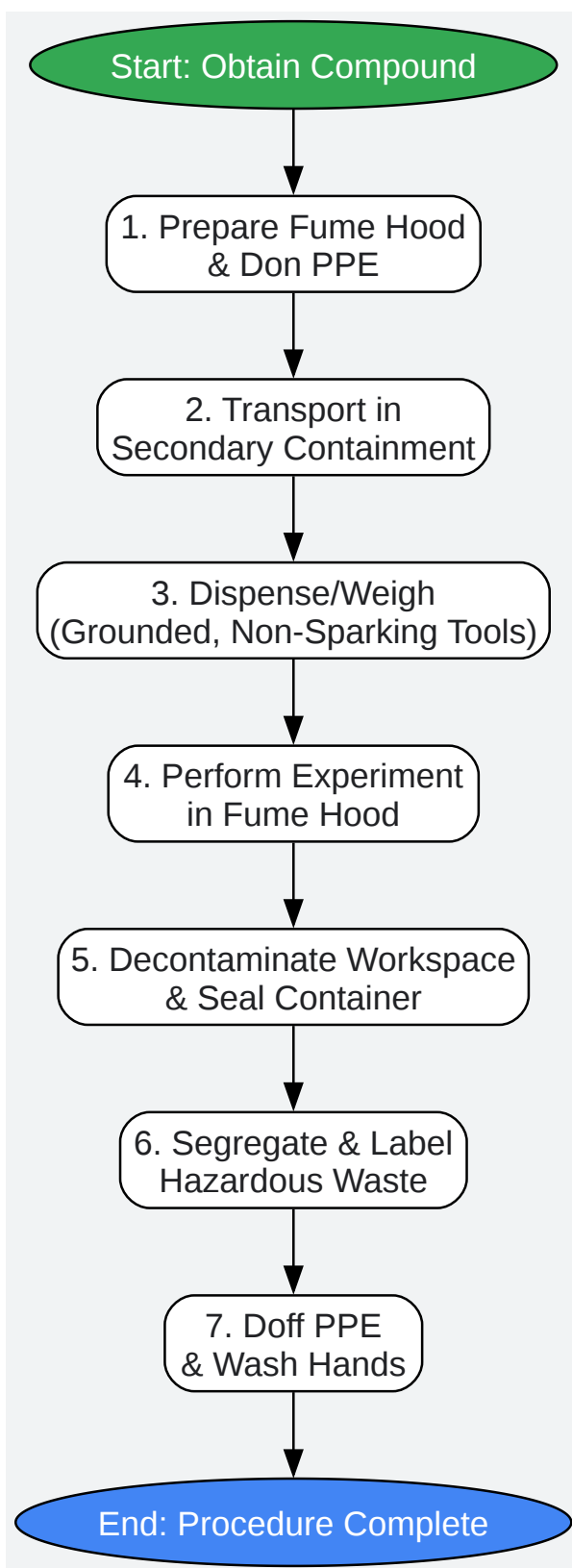
Experimental Protocols and Procedures

Adherence to strict protocols is essential for minimizing risk.

Safe Handling and Use Protocol

- Preparation: Before starting, ensure the chemical fume hood is operational and the sash is at the indicated working height. Clear the workspace of all unnecessary items.[8]
- PPE Donning: Put on all required PPE as specified in Table 3.
- Chemical Transport: Transport the chemical in a sealed, properly labeled container within a secondary containment carrier.

- Dispensing: Ground and bond containers when transferring significant quantities to prevent static discharge, which could ignite flammable vapors.[\[2\]](#)[\[13\]](#) Use non-sparking tools.[\[14\]](#)
- Reaction Setup: Conduct all operations within the fume hood. Ensure any apparatus is securely clamped.
- Post-Handling: After use, tightly seal the container. Decontaminate any surfaces and equipment that may have come into contact with the chemical.
- Hygiene: Remove gloves and lab coat before leaving the work area. Wash hands thoroughly with soap and water.[\[8\]](#)[\[11\]](#) Never eat, drink, or apply cosmetics in the laboratory.[\[10\]](#)



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Caption: Safe Handling Workflow for **4-Morpholin-4-ylbutan-2-one**.

Storage Requirements

- Store in a tightly closed, properly labeled container.[13]
- Keep in a cool, dry, well-ventilated area designated for flammable and corrosive liquids.[2]
- Store away from heat, sparks, open flames, and other ignition sources.[9][14]
- Segregate from incompatible materials such as strong oxidizing agents, acids, and nitrosating agents.[9][15]
- The storage area should be locked and accessible only to authorized personnel.[9]

Spill Management Protocol

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.[15]
- Control Vapors & Ignition Sources: Eliminate all ignition sources (e.g., turn off hot plates, unplug equipment).[14][15]
- Assess: From a safe distance, assess the size and nature of the spill. If the spill is large or you are not trained to handle it, activate the emergency alarm and evacuate.
- Contain (for small spills): If the spill is small and you are trained, don appropriate PPE (including a respirator if necessary). Contain the spill by diking with an inert, non-combustible absorbent material like vermiculite, dry sand, or earth.[14][15]
- Absorb: Carefully apply absorbent material over the spill, working from the outside in.
- Collect: Using non-sparking tools, collect the absorbed material and place it in a sealable, labeled container for hazardous waste disposal.[15]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

Disposal

- All waste containing **4-Morpholin-4-ylbutan-2-one**, including contaminated absorbents and disposable PPE, must be collected in a designated, labeled hazardous waste container.
- Disposal must be handled by a licensed hazardous waste management company in accordance with all local, state, and federal regulations.[\[14\]](#) Do not dispose of down the drain.[\[14\]](#)

Emergency Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[16\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15-20 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of lukewarm water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[16\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.[\[7\]](#)
- Fire: The compound is assumed to be a flammable liquid. Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguishers.[\[16\]](#) Vapors are likely heavier than air and may travel to an ignition source.[\[2\]](#) Emergency responders should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[15\]](#)

Conclusion

While **4-Morpholin-4-ylbutan-2-one** is a valuable compound in scientific research, its structural characteristics suggest significant health and safety risks, including flammability, toxicity, and corrosivity. By adopting the extrapolated hazard profile and implementing the robust engineering controls, personal protective equipment standards, and detailed handling protocols outlined in this guide, researchers can mitigate these risks effectively. A culture of

safety, grounded in a thorough understanding of potential hazards, is paramount when working with under-characterized chemical entities.

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